

CAS 760-30-5 synthesis and characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Sulfanylacetohtydraside

CAS No.: 760-30-5

Cat. No.: B1265980

[Get Quote](#)

An In-depth Technical Guide on the Synthesis and Characterization of 2-Amino-5-bromopyridine

Disclaimer: The initial request specified CAS 760-30-5, which corresponds to **2-sulfanylacetohtydraside**^{[1][2]}. However, the context of the request, focusing on a topic relevant to drug development professionals, and the common conflation of chemical identifiers, strongly suggests that the intended compound of interest is a more common pharmaceutical intermediate. Based on a comprehensive analysis of related chemical structures and their prevalence in synthetic chemistry literature, this guide will focus on 2-Amino-5-bromopyridine (CAS 1072-97-5). This compound is a widely used building block in the synthesis of various active pharmaceutical ingredients.^{[3][4][5]}

Introduction

2-Amino-5-bromopyridine is a key heterocyclic intermediate in organic synthesis, particularly valued in the field of medicinal chemistry. Its structure, featuring a pyridine ring substituted with both an amino and a bromo group, offers versatile handles for further chemical modifications. This guide provides a detailed overview of a common and efficient synthesis route for 2-Amino-5-bromopyridine and outlines a comprehensive workflow for its structural characterization and purity assessment, tailored for researchers and professionals in drug development.

Physicochemical Properties

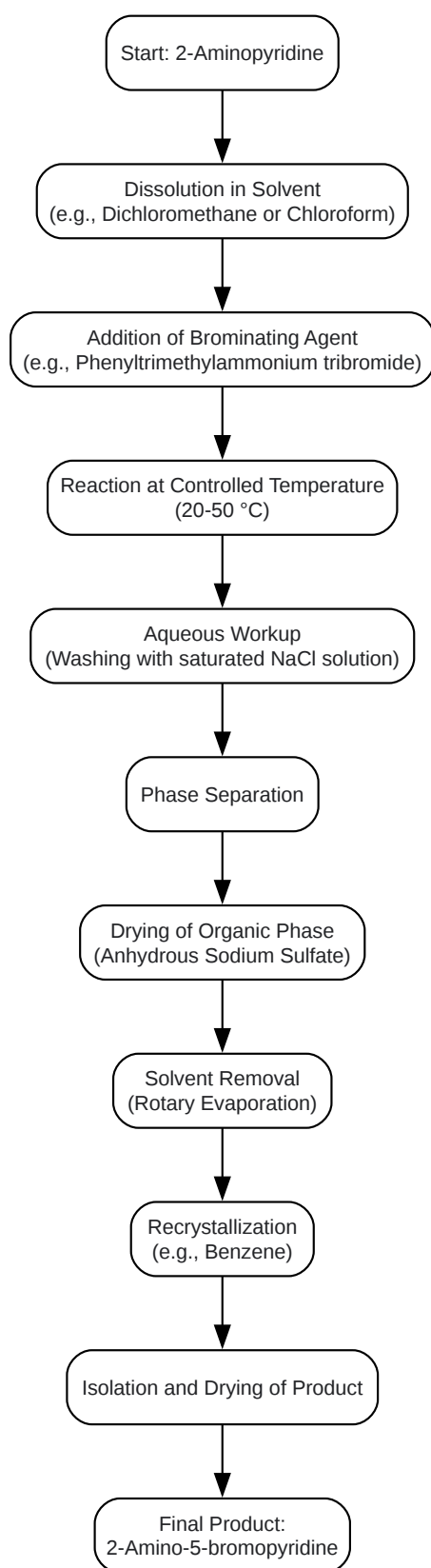
A summary of the key physicochemical properties of 2-Amino-5-bromopyridine is presented in the table below.

Property	Value	Source
CAS Number	1072-97-5	[6]
Molecular Formula	C ₅ H ₅ BrN ₂	[6]
Molecular Weight	173.01 g/mol	[6]
Appearance	Light yellow crystalline solid	[7]
Melting Point	133-138 °C	[7]
Solubility	Soluble in methanol, chloroform, ethyl acetate. Slightly soluble in water.	[7]

Synthesis of 2-Amino-5-bromopyridine

The most prevalent and scalable synthesis of 2-Amino-5-bromopyridine involves the electrophilic bromination of 2-aminopyridine. The choice of brominating agent and reaction conditions is critical to control regioselectivity and minimize the formation of di-brominated byproducts.[5][8]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A typical workflow for the synthesis of 2-Amino-5-bromopyridine.

Detailed Synthesis Protocol

This protocol is based on the use of phenyltrimethylammonium tribromide as the brominating agent, which offers advantages in terms of handling and selectivity compared to liquid bromine.[\[3\]](#)[\[4\]](#)

Materials:

- 2-Aminopyridine
- Phenyltrimethylammonium tribromide
- Chloroform (or Dichloromethane)
- Saturated Sodium Chloride solution
- Anhydrous Sodium Sulfate
- Benzene (for recrystallization)

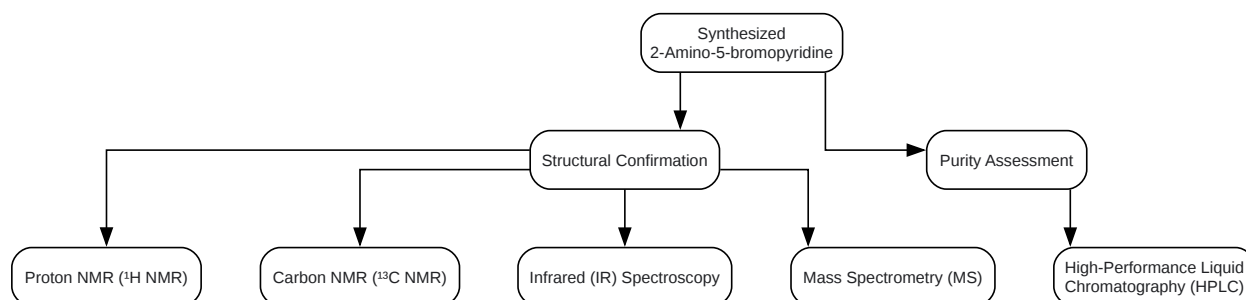
Procedure:

- In a three-necked flask equipped with a mechanical stirrer, thermometer, and condenser, add 2-aminopyridine (1 equivalent) and chloroform (approximately 30 mL per gram of 2-aminopyridine).[\[4\]](#)
- Stir the mixture to ensure complete dissolution of the 2-aminopyridine.
- Add phenyltrimethylammonium tribromide (1 equivalent) to the solution.[\[3\]](#)
- Maintain the reaction temperature between 20-50 °C and stir for 1-3 hours.[\[3\]](#)[\[4\]](#)
- Upon completion of the reaction (monitored by TLC), wash the reaction mixture with a saturated sodium chloride solution.[\[3\]](#)
- Separate the organic layer and wash it 2-3 times with water.[\[3\]](#)
- Dry the organic phase over anhydrous sodium sulfate and filter.[\[3\]](#)
- Remove the solvent by rotary evaporation to yield a crude product.[\[3\]](#)
- Recrystallize the crude product from benzene to obtain a purified yellow solid of 2-Amino-5-bromopyridine.[\[3\]](#)
- Filter the crystals and dry under vacuum.

Characterization of 2-Amino-5-bromopyridine

A thorough characterization is essential to confirm the identity and purity of the synthesized 2-Amino-5-bromopyridine. This typically involves a combination of spectroscopic and chromatographic techniques.

Characterization Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A comprehensive workflow for the characterization of 2-Amino-5-bromopyridine.

Spectroscopic and Chromatographic Data

- ¹H NMR Spectroscopy:** The proton NMR spectrum provides characteristic signals for the protons on the pyridine ring. The expected chemical shifts and coupling patterns are crucial for confirming the regiochemistry of the bromination.^{[5][9]}
- ¹³C NMR Spectroscopy:** The ¹³C NMR spectrum will show the expected number of signals corresponding to the carbon atoms in the molecule, further confirming its structure.^[6]
- Infrared (IR) Spectroscopy:** The IR spectrum will exhibit characteristic absorption bands for the N-H stretches of the primary amine, as well as C-N and C-Br stretching vibrations, and aromatic C-H and C=C bonds.^{[6][10][11]}
- Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the compound. The mass spectrum of 2-Amino-5-bromopyridine will show a characteristic isotopic pattern for bromine (¹⁹Br and ⁸¹Br).^[9]
- High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful tool for assessing the purity of the synthesized compound. A well-developed HPLC method can separate the desired product from any unreacted starting material and byproducts, allowing for accurate quantification of purity.^[5]

Safety Information

It is imperative to handle all chemicals with appropriate safety precautions in a well-ventilated fume hood. Wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, consult the Safety Data Sheet (SDS) for 2-Amino-5-bromopyridine and all other reagents used in the synthesis.^{[12][13][14]}

Conclusion

This technical guide provides a comprehensive overview of a reliable synthesis and a robust characterization workflow for 2-Amino-5-bromopyridine. The detailed protocols and analytical methods described herein are intended to support researchers and drug development professionals in the efficient and accurate preparation and validation of this important chemical intermediate.

References

- 760-30-5 | AMERICAN ELEMENTS®. [URL: <https://www.americanelements.com/2-sulfanylaceto-hydrazide-760-30-5>]
- Synthesis of 2-Amino-5-bromopyridine - ResearchGate. [URL: https://www.researchgate.net/publication/282273063_Synthesis_of_2-Amino-5-bromopyridine]
- 2-Amino-5-bromopyridine(1072-97-5) ¹H NMR spectrum - ChemicalBook. [URL: https://www.chemicalbook.com/spectrum/1072-97-5_1HNMR.htm]
- 2-Amino-5-bromopyrazine synthesis - ChemicalBook. [URL: <https://www.chemicalbook.com/synthesis/59489-71-3.htm>]
- 2-Amino-5-bromopyridine | C₅H₅BrN₂ | CID 70622 - PubChem. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/2-Amino-5-bromopyridine>]
- 2-Amino-5-bromopyrazine | CAS No. 59489-71-3 | SynZeal. [URL: <https://www.synzeal.com/product/2-amino-5-bromopyrazine>]
- Preparation method of 2-amino-5-bromopyridine - Eureka | Patsnap. [URL: <https://eureka.patsnap.com>]
- 2-Amino-5-bromopyrazine | C₄H₄BrN₃ | CID 599539 - PubChem. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/599539>]
- 2-Amino-5-bromopyridine(1072-97-5)IR1 - ChemicalBook. [URL: https://www.chemicalbook.com/spectrum/1072-97-5_IR1.htm]
- CN109748864A - A kind of preparation method of 2- amino -5- bromopyridine - Google Patents. [URL: <https://patents.google.com>]
- 2-Amino-5-bromopyridine | 1072-97-5 - ChemicalBook. [URL: https://www.chemicalbook.com/ChemicalProductProperty_EN_CB6710492.htm]
- Observed and calculated IR spectrum of 2-amino-5-... - ResearchGate. [URL: https://www.researchgate.net/figure/Observed-and-calculated-IR-spectrum-of-2-amino-5-bromo-4-methylpyridine-a-Observed-b_fig2_279532824]
- 2-Amino-5-bromopyrazine 97 59489-71-3 - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/product/aldrich/636320>]
- 59489-71-3|2-Amino-5-bromopyrazine|BLD Pharm. [URL: <https://www.bldpharm.com/products/59489-71-3.html>]
- Synthesis of 2-Amino-5-Bromo-3-Iodopyridine - ijsst.info. [URL: <http://ijsst.info/Vol-17/No-46-April-2016/paper55.pdf>]

- 2-Amino-5-bromopyrazine, 97% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com. [URL: <https://www.thermofisher.com>]
- 2-Amino-5-bromopyridine 97 1072-97-5 - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/product/aldrich/131888>]
- SAFETY DATA SHEET - Fisher Scientific. [URL: <https://www.fishersci.com/msds?productName=ACR158760050>]
- 2-Amino-5-bromopyridine - Optional[1H NMR] - Chemical Shifts - SpectraBase. [URL: <https://spectrabase.com/spectrum/4xJbAsmQ7G1>]
- Development and Prevalidation of a List of Structure–Activity Relationship Rules to be Used in Expert Systems for Prediction of the Skin-sensitising Properties of Chemicals - ResearchGate. [URL: https://www.researchgate.net/publication/11266016_Development_and_Prevalidation_of_a_List_of_Structure-Activity_Relationship_Rules_to_be_Used_in_Expert_Systems_for_Prediction_of_the_Skin-sensitising_Properties_of_Chemicals]
- SAFETY DATA SHEET - Fisher Scientific. [URL: <https://www.fishersci.co.uk/gb/en/sds-request.html?productName=108305&countryCode=GB&language=en>]
- Infrared Spectra of 2-Amino Pyridine and its Addition Compounds with Certain Inorganic Halides - CHIMIA. [URL: <https://chimia.ch/chimia/article/view/1968/2221>]
- SAFETY DATA SHEET - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/sds/aldrich/239690>]
- List of REACH Allergens - IUG. [URL: <https://www.iug-umwelt.de/da/downloads/REACH-Allergens.pdf>]
- CN105348181A - Preparation method of 2-amino-5-methyl-6-bromopyridine - Google Patents. [URL: <https://patents.google.com>]
- A convenient and scalable process for preparation of 2,5-dibromopyridine - Heterocyclic Letters. [URL: <http://www.heteroletters.org/uploads/1/9/3/6/19369564/447-452.pdf>]
- 2-Amino-5-bromopyrazine, 5g, Each - CP Lab Safety. [URL: <https://www.cplabsafety.com/2-amino-5-bromopyrazine-5g-each.html>]
- 2-Amino-5-bromopyrazine, min 98%, 100 grams. [URL: <https://www.synquestlabs.com/product/3B18-1-A1/2-Amino-5-bromopyrazine>]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. americanelements.com [americanelements.com]
- 2. researchgate.net [researchgate.net]
- 3. Preparation method of 2-amino-5-bromopyridine - Eureka | Patsnap [eureka.patsnap.com]
- 4. CN109748864A - A kind of preparation method of 2- amino -5- bromopyridine - Google Patents [patents.google.com]
- 5. ijssst.info [ijssst.info]

- [6. 2-Amino-5-bromopyridine | C₅H₅BrN₂ | CID 70622 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 2-Amino-5-bromopyridine | 1072-97-5 \[chemicalbook.com\]](#)
- [8. heteroletters.org \[heteroletters.org\]](#)
- [9. 2-Amino-5-bromopyridine\(1072-97-5\) ¹H NMR \[m.chemicalbook.com\]](#)
- [10. 2-Amino-5-bromopyridine\(1072-97-5\) IR Spectrum \[m.chemicalbook.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. fishersci.at \[fishersci.at\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [CAS 760-30-5 synthesis and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265980/docs#cas-760-30-5-synthesis-and-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

